N-Tetradecane-D30: A Technical Guide for Advanced Analytical Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-Tetradecane-D30*
CAS No.:	*204244-81-5*
Cat. No.:	*B167099*

Get Quote

This guide provides an in-depth exploration of **N-Tetradecane-D30** (perdeuterotetradecane), a critical tool for researchers, scientists, and drug development professionals engaged in high-precision quantitative analysis. Moving beyond a simple datasheet, this document elucidates the fundamental principles, practical applications, and key experimental considerations for leveraging this stable isotope-labeled compound to achieve robust and defensible analytical results.

Core Molecular Attributes: The Foundation of Utility

N-Tetradecane-D30 is the fully deuterated isotopologue of n-tetradecane, a 14-carbon straight-chain alkane.[1] The substitution of all 30 hydrogen atoms with deuterium imparts a significant mass shift while maintaining nearly identical physicochemical properties to its non-labeled counterpart.[2] This unique combination is the cornerstone of its utility in analytical chemistry, primarily as an internal standard for Isotope Dilution Mass Spectrometry (IDMS).[3]

The high isotopic purity, typically ≥98 atom % D, is crucial for its function, ensuring a distinct mass signal with minimal interference from partially labeled or unlabeled species.[4][5]

© 2026 BenchChem. All rights reserved.

Comparative Physicochemical Properties

The subtle differences in bond energy and length between Carbon-Hydrogen (C-H) and Carbon-Deuterium (C-D) bonds lead to slight variations in physical properties. The C-D bond is marginally shorter and stronger, which can result in a smaller molecular volume and altered intermolecular interactions.[6]

Property	N-Tetradecane-D30 (Perdeuterated)	n-Tetradecane (Protiated)	Causality of Difference
CAS Number	204244-81-5[7]	629-59-4[8]	Isotopic Composition
Molecular Formula	$C_{14}D_{30}$ or $CD_3(CD_2)_{12}CD_3$[5]	$C_{14}H_{30}$ or $CH_3(CH_2)_{12}CH_3$[8]	Isotopic Composition
Molecular Weight	~228.57 g/mol [2]	~198.39 g/mol [8]	Mass of Deuterium vs. Protium
Appearance	Colorless Liquid[2]	Colorless Liquid	Negligible Isotope Effect
Boiling Point	253.9 ± 3.0 °C at 760 mmHg[2]	252-254 °C (lit.)[9]	Minor differences in van der Waals forces
Melting Point	5.5 °C (for n-tetradecane)[9]	5.5 °C (lit.)[9]	Negligible Isotope Effect
Density	~0.8 g/cm³[2]	0.762 g/mL at 20 °C (lit.)[9]	Higher mass-to-volume ratio
Flash Point	99.4 ± 0.0 °C[2]	102 °C - closed cup[9]	Minor differences in volatility

The Isotope Dilution Principle: Rationale for a Superior Standard

The core value of **N-Tetradecane-D30** lies in its application as an internal standard (IS) for quantitative analysis by mass spectrometry. The technique, known as Isotope Dilution Mass Spectrometry (IDMS), is the gold standard for accuracy because it corrects for analyte loss during sample processing and for variability in instrument response.

© 2026 BenchChem. All rights reserved.

The fundamental premise is that a stable isotope-labeled standard is chemically identical to the native analyte. Therefore, when a known amount of **N-Tetradecane-D30** is spiked into a sample at the earliest stage of preparation, it will behave identically to any endogenous n-tetradecane (or other similar analytes) throughout the entire workflow—extraction, cleanup, derivatization, and injection. Any loss or variation affects both the analyte and the standard proportionally. Since the mass spectrometer can differentiate between the analyte and the deuterated standard based on their mass-to-charge ratio (m/z), quantification is based on the ratio of their signals, not the absolute signal of the analyte. This ratiometric approach cancels out procedural inconsistencies, leading to exceptionally high precision and accuracy.

Isotope Dilution Mass Spectrometry (IDMS) Workflow.

Navigating the Deuterium Isotope Effect

While deuterated standards are nearly ideal, the substitution of hydrogen with deuterium can introduce subtle, yet manageable, chromatographic differences. This "Deuterium Isotope Effect" arises because the C-D bond is slightly less polarizable and has a lower vibrational frequency than the C-H bond.[6] In reverse-phase chromatography, this typically causes the deuterated compound to elute slightly earlier than its protiated analog.[6]

For **N-Tetradecane-D30**, which is fully saturated and lacks polar functional groups, this effect is generally minimal but should be verified during method development. It is critical that the chromatographic peaks of the analyte and the internal standard are sufficiently resolved from matrix interferences but close enough to ensure they experience similar ionization conditions in the mass spectrometer source.[6]

Spectroscopic and Analytical Characterization

Confident use of **N-Tetradecane-D30** requires an understanding of its spectral properties.

Mass Spectrometry (MS)

Under electron ionization (EI), the fragmentation pattern of **N-Tetradecane-D30** will mirror that of n-tetradecane, which is characterized by clusters of ions separated by 16 mass units (corresponding to the loss of CD_2 groups), as opposed to 14 units (CH_2) for the non-labeled version. The molecular ion (M^+) peak should be observable at m/z 228. The fragmentation cascade produces a series of carbocations from the successive cleavage of C-C bonds. The

© 2026 BenchChem. All rights reserved.

most stable fragments, and therefore often the most abundant peaks, will be secondary carbocations.

- Expected Molecular Ion: $[C_{14}D_{30}]^+$ at m/z 228.
- Key Fragment Series: m/z = 228, 212, 196, 180, etc., corresponding to $[C_nD_{2n+1}]^+$ ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a primary tool for verifying the identity and isotopic enrichment of **N-Tetradecane-D30**.

- ^{1}H NMR: An ideal **N-Tetradecane-D30** sample (with 98%+ isotopic enrichment) will show a virtually silent ^{1}H NMR spectrum. The profound absence of proton signals in the typical alkane region (~0.8-1.3 ppm) is a strong confirmation of perdeuteration.
- ^{2}H (Deuterium) NMR: This is the definitive technique for characterizing the compound. A ^{2}H NMR spectrum will show signals in the same chemical shift range as a proton spectrum but with broader peaks due to deuterium's quadrupolar nature (spin I=1). The spectrum should exhibit two main signals corresponding to the terminal methyl (CD_3) groups and the internal methylene (CD_2) groups, confirming the structure. The experiment must be run unlocked and in a non-deuterated solvent.
- ^{13}C NMR: The ^{13}C spectrum will show signals for the chemically distinct carbons in the n-tetradecane backbone. Due to coupling with deuterium (a spin-1 nucleus), these signals will appear as complex multiplets instead of the sharp singlets seen in a proton-decoupled spectrum of unlabeled n-tetradecane.

Field-Proven Protocol: Quantification of Alkanes in Biota by GC-MS

This protocol is adapted from a validated method for the determination of n-alkanes in fish tissue following an oil spill, demonstrating a real-world application of **N-Tetradecane-D30** as part of an internal standard suite.

Objective

© 2026 BenchChem. All rights reserved.

To accurately quantify the concentration of C10-C35 n-alkanes in a biological matrix (trout muscle) using GC-MS with a suite of deuterated internal standards, including **N-Tetradecane-D30**.

Materials

- Internal Standard (IS) Stock Solution: Prepare a solution containing N-Dodecane-d26, **N-Tetradecane-d30**, N-Pentadecane-d32, and other relevant deuterated alkanes in iso-hexane at a nominal concentration of 50 µg/mL.
- Calibration Standard Stock: Prepare a mixed standard of target n-alkanes (C10-C35) in iso-hexane at 50 µg/mL.
- Reagents: HPLC-grade iso-hexane, dichloromethane (DCM), methanol; anhydrous sodium sulphate; methanolic sodium hydroxide.

Step-by-Step Methodology

- Sample Homogenization & Spiking:
  - Weigh approximately 5 g of homogenized tissue sample into a round-bottom flask.
  - Spike the sample with a known volume of the deuterated internal standard mix to achieve a final concentration of 1 µg/mL in the final extract volume. This early addition is critical for the IDMS principle to hold true.
- Extraction (Reflux Saponification & LLE):
  - Add methanolic sodium hydroxide to the sample.
  - Perform reflux saponification to break down lipids and release bound hydrocarbons.
  - After cooling, perform liquid-liquid extraction (LLE) using iso-hexane or DCM to partition the non-polar hydrocarbons into the organic phase.
- Extract Cleanup and Fractionation:

© 2026 BenchChem. All rights reserved.

- Pass the organic extract through a glass column containing anhydrous sodium sulphate to remove residual water.
- Concentrate the extract via rotary evaporation and then under a gentle stream of nitrogen.
- Perform a final cleanup and fractionation step using normal phase HPLC to isolate the aliphatic fraction from more polar compounds like PAHs.

- GC-MS Analysis:
  - Concentrate the final aliphatic fraction to approximately 50 µL for injection.
  - Instrumentation: Gas chromatograph (e.g., HP6890) coupled to a Mass Selective Detector (e.g., HP5973 MSD).
  - Column: Fused silica capillary column (e.g., HP5-MS, 30 m x 0.25 mm id, 0.25 µm film thickness).
  - Carrier Gas: Helium at a constant flow of 0.7 mL/min.
  - Injection: Cool on-column injection.
  - Oven Program: 50°C hold for 3 min, then ramp to 300°C at 6°C/min, hold for 15 min.
  - MS Detection: Operate in Selective Ion Monitoring (SIM) mode. Monitor characteristic ions for each target alkane and each deuterated internal standard (e.g., m/z 57 for alkanes, and the corresponding molecular or fragment ions for the deuterated standards).
- Quantification:
  - Prepare a multi-level calibration curve (e.g., 0.05 to 10 µg/mL) by plotting the peak area ratio of each n-alkane to its corresponding deuterated internal standard against the concentration of the n-alkane.
  - Calculate the concentration of each n-alkane in the sample extracts by applying the measured peak area ratio to the calibration curve.

GC-MS Quantification Workflow for Hydrocarbons.

© 2026 BenchChem. All rights reserved.

Synthesis and Quality Control

Perdeuterated alkanes like **N-Tetradecane-D30** are typically synthesized through methods that facilitate extensive hydrogen-deuterium exchange. One established method involves the dehalogenation of alkyl halides using zinc dust in the presence of deuterium oxide (D_2O). More modern approaches utilize catalytic transfer deuteration of alkenes or alkynes, which offers high selectivity and avoids the need for high-pressure D_2 gas.

Quality control is paramount. The final product must be rigorously tested for both chemical purity (typically by GC-MS) and isotopic enrichment (by NMR or high-resolution MS) to ensure it meets the stringent requirements for use as a certified reference material or internal standard.

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is non-negotiable. Always consult the most recent Safety Data Sheet (SDS) before handling.

- Hazards: **N-Tetradecane-D30** is classified as an aspiration hazard and may be fatal if swallowed and enters airways. It may cause drowsiness or dizziness and may cause long-lasting harmful effects to aquatic life.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and chemical safety goggles. In case of inadequate ventilation, use an approved respirator.
- Handling: Handle in a well-ventilated area or fume hood. Avoid breathing vapors. Keep away from incompatible materials and sources of ignition.
- Storage: Store at room temperature in a dry, well-ventilated area in the original, tightly sealed container.[5] It is chemically stable if stored under recommended conditions.[4]
- Disposal: Dispose of waste materials in accordance with federal, state, and local environmental regulations. Avoid release to the environment.

References

- Development of an Analytical Method using Gas Chromatography – Mass Spectrometry (GC-MS) to Quantify Hydrocarbons Released into the Environment during an Oil Spill.

© 2026 BenchChem. All rights reserved.

(2018). ResearchGate. [Link]

- Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. (2025). ResolveMass Laboratories Inc.[Link]
- ORGANIC DEUTERIUM COMPOUNDS: XV. SYNTHESIS OF SOME DEUTERATED ALKANES. (n.d.). Canadian Science Publishing. [Link]
- Schmidt, H. L., & Gensler, M. (2025). Underlying Mechanisms of Chromatographic H/D, H/F, cis/trans and Isomerism Effects in GC-MS. PubMed Central. [Link]
- Guengerich, F. P. (2011). Kinetic Deuterium Isotope Effects in Cytochrome P450 Reactions. Methods in molecular biology (Clifton, N.J.), 772, 161–174. [Link]
- Meng, K., Schwarz, T. M., Weikum, E., Kalb, J., Gault, B., & Schmitz, G. (2021). Frozen n-Tetradecane Investigated by Cryo-Atom Probe Tomography. ResearchGate. [Link]
- Renaud, R., & Leitch, L. C. (1952). ORGANIC DEUTERIUM COMPOUNDS: XV. SYNTHESIS OF SOME DEUTERATED ALKANES. Canadian Journal of Chemistry, 30(10), 848–853. [Link]
- Deuterium NMR. (n.d.). Wikipedia. [Link]
- Vang, Z. P. (2022). Exploring New Techniques for Precision Deuteration of Alkenes and Alkynes. ProQuest. [Link]
- Vang, Z. P., Hintzsche, S. J., & Clark, J. R. (2021). Catalytic Transfer Deuteration and Hydrodeuteration: Emerging Techniques to Selectively Transform Alkenes and Alkynes to Deuterated Alkanes. Chemistry (Weinheim an der Bergstrasse, Germany), 27(39), 9988–10000. [Link]
- Evaluation of Deuterium Isotope Effects in Normal-Phase LC–MS–MS Separations Using a Molecular Modeling. (n.d.). ResearchGate. [Link]
- Kinetic isotope effect. (n.d.). Wikipedia. [Link]
- Acquiring 2H NMR Spectra. (2021). University of Illinois Urbana-Champaign. [Link]

© 2026 BenchChem. All rights reserved.

- Deuterium (2H) measurements on a Spinsolve benchtop NMR system. (2021). Magritek. [Link]
- Hawthorne, S. B., Miller, D. J., Aulich, T. R., & Farnum, S. A. (1987). A simple method for the synthesis of perdeuterated aromatic hydrocarbons and heterocyclic compounds. SciTech Connect. [Link]
- Tetradecane. (n.d.). NIST WebBook. [Link]
- 13C NMR Spectrum (1D, 25.16 MHz, CDCl3, experimental) (HMDB0031450). (n.d.). Human Metabolome Database. [Link]
- ANALYTICAL INFORMATION - n-Tetradecane D30. (n.d.). Pharmaffiliates. [Link]
- Tetradecane - Optional[13C NMR] - Chemical Shifts. (n.d.). SpectraBase. [Link]
- **N-Tetradecane-D30**. (n.d.). PubChem. [Link]
- Deuterated Solvents for NMR. (n.d.). Isotope Science / Alfa Chemistry. [Link]
- Deuterium H-NMR in the SCS NMR Lab – UI500NB Only. (2016). University of Illinois Urbana-Champaign. [Link]
- FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. (n.d.). Chemguide. [Link]
- Tetradecane. (n.d.). NIST WebBook. [Link]
- Mass Spectrometry - Fragmentation Patterns. (2023). Chemistry LibreTexts. [Link]
- Postdesorption Fragmentation of Tetradecane in Atom-Probe Tomography Simulated by DFT. (2025). PubMed. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Characterization and source identification of hydrocarbons in water samples using multiple analytical techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. New internal standard for quantitative determination of oxyphytosterols by gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. documents.lgcstandards.com [documents.lgcstandards.com]
- 8. thescipub.com [thescipub.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]

- To cite this document: BenchChem. [N-Tetradecane-D30: A Technical Guide for Advanced Analytical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167099/docs#n-tetradecane-d30-a-technical-guide-for-advanced-analytical-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.